

Structural Elucidation and Characterization of 2-Methyl-4-(morpholin-4-ylmethyl)phenol

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Compound of Interest

Compound Name: 2-Methyl-4-(morpholin-4-ylmethyl)phenol

Cat. No.: B8436005

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Technical Guide for Research & Development

Executive Summary & Molecule Profile[1]

2-Methyl-4-(morpholin-4-ylmethyl)phenol (also known as 4-(4-hydroxy-3-methylbenzyl)morpholine) is a trisubstituted benzene derivative. In drug development, it serves as a critical intermediate where the morpholine ring acts as a pharmacophore to improve solubility and metabolic stability, while the phenolic moiety allows for further functionalization or acts as a radical scavenger.

A critical challenge in working with this compound is regioselectivity. The standard Mannich reaction of o-cresol often favors the ortho (C6) position due to hydrogen bonding stabilization, yielding the unwanted isomer 2-methyl-6-(morpholin-4-ylmethyl)phenol. This guide focuses on the definitive identification of the para (C4) isomer and the protocols to ensure its purity.

Property	Data
IUPAC Name	2-Methyl-4-(morpholin-4-ylmethyl)phenol
Molecular Formula	C ₁₂ H ₁₇ NO ₂
Molecular Weight	207.27 g/mol
Key Functional Groups	Phenolic -OH, Tertiary Amine (Morpholine), Aromatic Ring
Isomeric Risk	High (vs. 2-Methyl-6-isomer)

Synthesis Strategy: Ensuring Regiospecificity

To obtain high-purity **2-Methyl-4-(morpholin-4-ylmethyl)phenol**, one must choose the synthetic route carefully. While the direct Mannich reaction is cheaper, it is chemically "dirty" regarding isomer distribution.

Pathway A: Reductive Amination (Recommended for Purity)

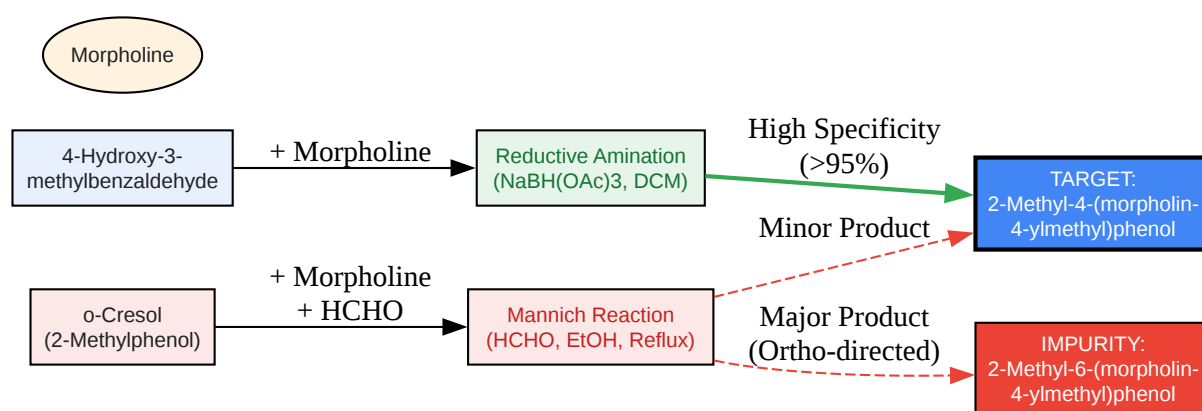
This method guarantees the para substitution pattern by starting with the pre-functionalized aldehyde.

- Precursors: 4-Hydroxy-3-methylbenzaldehyde + Morpholine.
- Reagent: Sodium Triacetoxyborohydride (STAB) or NaBH₄.
- Mechanism: Formation of an imine/iminium intermediate at the C4 position, followed by selective reduction.
- Advantage: Zero risk of C6-isomer contamination.

Pathway B: Direct Mannich Reaction (Traditional)

- Precursors: o-Cresol + Formaldehyde + Morpholine.
- Mechanism: Electrophilic Aromatic Substitution (EAS).[\[1\]](#)

- Risk: The phenolic hydroxyl directs the incoming electrophile primarily to the ortho position (C6) via a hydrogen-bonded transition state. The target C4 isomer is often the minor product (approx. 10-20% yield without optimization) and requires rigorous chromatographic separation.



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Figure 1: Comparison of synthetic routes. Pathway A (Reductive Amination) is preferred for analytical standards and drug development due to high regioselectivity.

Structural Elucidation & Characterization

The definitive identification of the molecule relies on Nuclear Magnetic Resonance (NMR) to confirm the substitution pattern on the aromatic ring.

Nuclear Magnetic Resonance (NMR) Analysis

The aromatic region (6.5 – 7.5 ppm) is the "fingerprint" for distinguishing the 4-isomer from the 6-isomer.

^1H NMR (400 MHz, CDCl_3) – Predicted/Representative Data

Position	Shift (δ ppm)	Multiplicity	Coupling (Hz)	Assignment & Logic
Ar-H3	~7.05	Doublet (d)	$J \approx 2.0$	Diagnostic: Meta-coupling to H5. Located between methyl and morpholinomethyl.
Ar-H5	~6.95	dd	$J \approx 8.0, 2.0$	Diagnostic: Ortho-coupling to H6 and meta-coupling to H3.
Ar-H6	~6.70	Doublet (d)	$J \approx 8.0$	Ortho-coupling to H5. Upfield due to ortho-OH shielding.
OH	~9.0 - 10.0	Broad Singlet	-	Phenolic proton (exchangeable with D ₂ O).
O-CH ₂	~3.70	Triplet (t)	$J \approx 4.6$	Morpholine ether protons (4H).
Benzylic	~3.40	Singlet (s)	-	CH ₂ linking ring to morpholine.
N-CH ₂	~2.45	Triplet (t)	$J \approx 4.6$	Morpholine amine protons (4H).
Ar-CH ₃	~2.20	Singlet (s)	-	Methyl group at C2.

Differentiation Rule:

- Target (4-Isomer): Aromatic pattern shows two doublets and one doublet of doublets. The protons are not all adjacent.
- Impurity (6-Isomer): Aromatic pattern shows one triplet (or dd acting as t) and two doublets. The protons (H3, H4, H5) are contiguous. H4 appears as a triplet due to two ortho neighbors.

¹³C NMR (100 MHz, CDCl₃)

- Aromatic Carbons: ~155.0 (C-OH), ~130.0 (C-N-subst), ~128.0, ~127.0, ~124.0, ~115.0.
- Aliphatic Carbons: ~67.0 (Morpholine O-C), ~63.0 (Benzylic C), ~53.5 (Morpholine N-C), ~16.0 (Ar-CH₃).

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray Ionization).
- Molecular Ion: [M+H]⁺ = 208.13 m/z.
- Fragmentation Pattern:
 - m/z 121: Tropylium-like ion (Hydroxy-methyl-benzyl cation) – formed by the loss of the morpholine radical.
 - m/z 86: Morpholinium ion – characteristic of the morpholine ring.

Infrared Spectroscopy (IR)

- 3200–3400 cm⁻¹: Broad O-H stretch (Phenol).
- 2800–3000 cm⁻¹: C-H stretching (Aliphatic & Aromatic).
- 1110 cm⁻¹: C-O-C stretch (Morpholine ether linkage).

Experimental Protocols

Protocol 4.1: High-Purity Synthesis (Reductive Amination)

Use this protocol to generate the analytical standard.

- Preparation: In a 250 mL round-bottom flask, dissolve 4-hydroxy-3-methylbenzaldehyde (1.36 g, 10 mmol) and morpholine (0.87 g, 10 mmol) in Dichloromethane (DCM) (50 mL).
- Activation: Add Acetic Acid (1-2 drops) to catalyze imine formation. Stir at room temperature for 30 minutes under Nitrogen.
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride (3.18 g, 15 mmol) portion-wise over 10 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (SiO₂, 5% MeOH in DCM).
- Workup: Quench with saturated NaHCO₃ solution (50 mL). Extract the aqueous layer with DCM (3 x 30 mL).
- Purification: Dry organic layers over Na₂SO₄, filter, and concentrate. Recrystallize from Ethanol/Hexane or purify via flash chromatography if necessary.

Protocol 4.2: HPLC Characterization Method

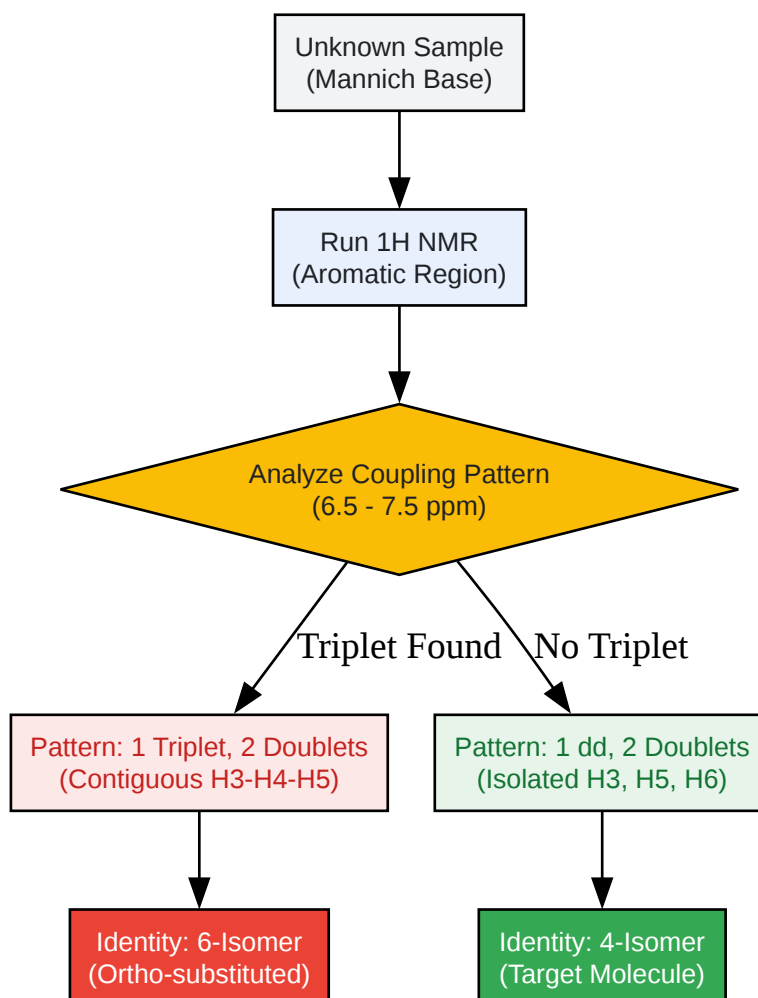
Self-validating method for purity assessment.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Phenolic absorption).
- Expected Retention: The 4-isomer typically elutes slightly earlier than the 6-isomer due to the exposed polar OH group interacting more with the mobile phase, whereas the 6-isomer has

intramolecular H-bonding (pseudo-ring) increasing its effective lipophilicity.

Decision Logic for Isomer Identification

The following diagram illustrates the logical flow for confirming the structure of the synthesized compound.



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Figure 2: NMR Decision Tree for differentiating the target 4-isomer from the common 6-isomer impurity.

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 - Source: PubChem. "2-(4-Morpholinylmethyl)phenol Spectral Information." [Link](#)

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Sources

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